

Nitrosyl Iodide: A Comprehensive Technical Guide on its Discovery and History

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

Cat. No.: B14621043

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Abstract

Nitrosyl iodide (INO) is a reactive, bent triatomic molecule that has garnered interest in atmospheric chemistry and as a transient species in chemical reactions. This in-depth technical guide provides a comprehensive overview of the discovery and history of **nitrosyl iodide**, detailing its synthesis, characterization, and key physicochemical properties. The document summarizes quantitative data in structured tables, provides detailed experimental protocols for its preparation and analysis, and includes visualizations of experimental workflows and reaction pathways to facilitate a deeper understanding of this intriguing molecule.

Introduction

Nitrosyl iodide belongs to the family of nitrosyl halides (XNO, where X is a halogen), which are of fundamental interest in inorganic chemistry. While its lighter counterparts, nitrosyl fluoride (FNO), nitrosyl chloride (NOCl), and nitrosyl bromide (NOBr), have been known and extensively studied for a considerable time, **nitrosyl iodide** remained the last of the series to be definitively characterized by high-resolution spectroscopy. Its high reactivity and thermal

instability presented significant challenges to its isolation and study. This guide traces the historical milestones in the discovery and characterization of **INO**, from early indirect evidence to its definitive spectroscopic identification.

Historical Perspective and Key Discoveries

The conclusive identification of **nitrosyl iodide** is a relatively recent achievement in the history of chemistry, primarily due to its transient nature.

Early Indirect Evidence and Kinetic Studies:

While a definitive timeline for the very first postulation of **nitrosyl iodide**'s existence is elusive in early chemical literature, its role as an intermediate in iodine atom recombination in the presence of nitric oxide was investigated in the 1960s and 1970s. These kinetic studies provided the first quantitative insights into its thermodynamic properties.

Spectroscopic Characterization:

- 1978: Feuerhahn, Hilbig, Minkwitz, and Engelhardt reported the infrared spectra of **nitrosyl iodide** trapped in an argon matrix at 9 K. This matrix isolation technique was crucial in stabilizing the molecule for spectroscopic analysis, providing the first direct observational evidence of its vibrational modes.
- 1991: A significant breakthrough was achieved by Barnes, Becker, and Starcke, who reported the first Fourier-transform infrared (FT-IR) spectroscopic observation of gaseous **nitrosyl iodide**.^[1] This work provided the first gas-phase vibrational data for **INO**.
- 2016: The first high-resolution rotational spectrum of **nitrosyl iodide** in the gas phase was reported by Bailleux, Duflot, Aiba, Nakahama, and Ozeki.^[2] This study definitively established the bent molecular structure of **INO** and provided precise molecular parameters.

Physicochemical Properties

Nitrosyl iodide is a bent molecule with C_s symmetry. Its key physicochemical properties are summarized in the tables below.

Table 1: Molecular and Spectroscopic Properties of Nitrosyl Iodide

Property	Value	Reference
Molecular Formula	INO	[3][4]
Molecular Weight	156.911 g/mol	[3]
CAS Number	58585-94-7	[3][4]
Computed N-I Bond Length	2.418 Å	[5]
Computed N=O Bond Length	1.166 Å	
Computed I-N-O Bond Angle	121.1°	
Rotational Constants (A)	Not experimentally determined	
Rotational Constants (B)	Not experimentally determined	
Rotational Constants (C)	Not experimentally determined	

Table 2: Vibrational Frequencies of Nitrosyl Iodide

Vibrational Mode	Wavenumber (cm ⁻¹)	Medium	Method	Reference
v ₁ (N=O stretch)	1785	Gas	IR	Barnes, Becker, et al., 1991
1809	Argon Matrix	IR	Feuerhahn, Hilbig, et al., 1978	
v ₂ (I-N-O bend)	216	Argon Matrix	IR	Feuerhahn, Hilbig, et al., 1978
v ₃ (N-I stretch)	470	Argon Matrix	IR	Feuerhahn, Hilbig, et al., 1978

Table 3: Thermodynamic Properties of Nitrosyl Iodide

Property	Value	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	$112.13 \pm 4.2 \text{ kJ/mol}$	Chase, 1998[6]
Standard Entropy ($S^\circ_{\text{gas},1 \text{ bar}}$)	$272.95 \pm 8.4 \text{ J/mol}\cdot\text{K}$	Chase, 1998[6]

Experimental Protocols

The synthesis and characterization of **nitrosyl iodide** require specialized techniques due to its reactivity and instability. The following sections detail the common experimental methodologies.

Gas-Phase Synthesis and FT-IR Analysis

This method is employed for the in-situ generation and spectroscopic analysis of gaseous **nitrosyl iodide**.

Objective: To synthesize **nitrosyl iodide** in the gas phase and obtain its infrared spectrum.

Materials:

- Iodine (I_2) crystals
- Nitric oxide (NO) gas
- Inert gas (e.g., N_2)
- Glass reaction tube (typically 50 cm long)
- FT-IR spectrometer equipped with a gas cell
- Vacuum line and pressure gauges
- Heating mantle

Procedure:

- Place a small amount of iodine crystals in the glass reaction tube.
- Gently heat the tube using a heating mantle to produce iodine vapor.
- Introduce a continuous flow of nitric oxide gas mixed with an inert carrier gas into the reaction tube.
- The reaction mixture, now containing **nitrosyl iodide**, is then passed through a Teflon tube into the gas cell of the FT-IR spectrometer.^[2]
- Record the infrared spectrum of the gas mixture. The spectrum will show absorption bands corresponding to INO, as well as unreacted NO and I₂.
- A background spectrum of the empty gas cell or the carrier gas should be recorded and subtracted from the sample spectrum to obtain the net absorbance of the products.

Matrix Isolation Synthesis and IR Analysis

This technique involves trapping the reactive species in a solid, inert matrix at cryogenic temperatures to allow for detailed spectroscopic study.

Objective: To synthesize and isolate **nitrosyl iodide** in an inert matrix for infrared spectroscopic analysis.

Materials:

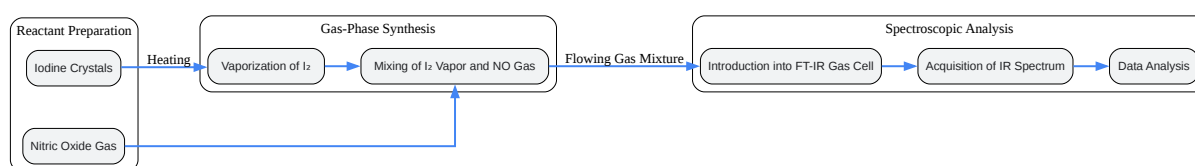
- Iodine (I₂) vapor
- Nitric oxide (NO) gas
- Argon (Ar) or other noble gas as the matrix material
- Microwave discharge unit
- Cryostat with a cold window (e.g., CsI) maintained at cryogenic temperatures (e.g., 9 K)
- FT-IR spectrometer
- Vacuum deposition system

Procedure:

- Generate iodine atoms by passing iodine vapor through a microwave discharge.
- Simultaneously, co-deposit the iodine atoms with a mixture of nitric oxide and a large excess of argon onto the cold window of the cryostat.
- The **nitrosyl iodide** is formed on the cold surface and trapped within the solid argon matrix.
- Record the infrared spectrum of the matrix-isolated sample. The inert matrix minimizes intermolecular interactions, resulting in sharper absorption bands compared to the gas phase.
- Isotopic substitution studies (e.g., using ^{15}NO) can be performed to confirm the vibrational assignments.

Visualizations

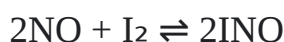
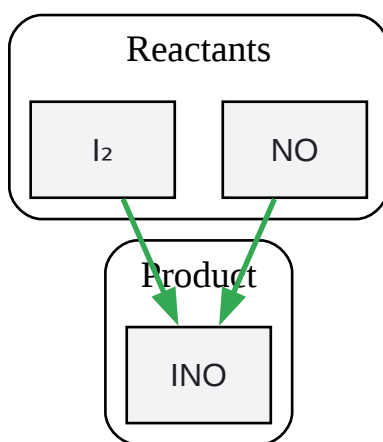
Experimental Workflow for Gas-Phase Synthesis and Characterization



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Caption: Gas-phase synthesis and FT-IR analysis workflow for **nitrosyl iodide**.

Reaction Pathway for the Formation of Nitrosyl Iodide



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Caption: Reversible reaction for the formation of **nitrosyl iodide** from nitric oxide and iodine.

Conclusion

The study of **nitrosyl iodide** provides a compelling example of how advancements in experimental techniques, particularly spectroscopy, have enabled the characterization of highly reactive and transient molecules. From its early inference in kinetic studies to its definitive identification through matrix isolation and high-resolution gas-phase spectroscopy, the history of **nitrosyl iodide** highlights the progressive nature of chemical discovery. The data and protocols presented in this guide offer a valuable resource for researchers in physical chemistry, atmospheric science, and inorganic synthesis, providing a solid foundation for further investigations into the properties and reactivity of this unique nitrosyl halide.

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